

Physical properties of δ -undecalactone (boiling point, density)

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Compound of Interest

Compound Name: 6-Hexyltetrahydro-2H-pyran-2-one

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An In-depth Technical Guide to the Physical Properties of δ -Undecalactone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of δ -undecalactone, specifically its boiling point and density. The information is compiled from various sources to assist researchers, scientists, and professionals in drug development in their understanding and utilization of this compound.

Core Physical Properties

δ -Undecalactone, also known as 5-hydroxyundecanoic acid lactone, is a colorless to pale yellow liquid with a characteristic creamy, peach-like odor.^[1] It is a member of the delta-lactone class of organic compounds.

Quantitative Data Summary

The following table summarizes the reported values for the boiling point and density of δ -undecalactone. It is important to note that the boiling point is often reported at reduced pressure due to the compound's relatively high boiling point at atmospheric pressure.

Physical Property	Value	Conditions	Source(s)
Boiling Point	152.00 to 155.00 °C	at 10.50 mm Hg	[1][2][3][4]
298 °C	at 760 mm Hg (estimated)	[5]	
Density	0.956 - 0.961 g/mL	at 25 °C	[1][3][4]
0.958 g/mL	at 25 °C	[5]	
0.969 g/mL	at 25 °C	[2][6]	
0.9560 – 0.9620 kg/L	at 20°C	[7]	

Experimental Protocols

While specific, detailed experimental protocols for δ -undecalactone were not found in the immediate literature, this section outlines the general and widely accepted methodologies for determining the boiling point and density of liquid organic compounds. These protocols are applicable to δ -undecalactone.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property.

Method 1: Distillation

This method is suitable for determining the boiling point of a substance when a sufficient quantity is available (typically > 5 mL).

- Apparatus: A standard distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- Procedure:
 - The liquid sample (δ -undecalactone) is placed in the round-bottom flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.

- The flask is heated gently.
- As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser.
- The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer while the liquid is distilling, is recorded as the boiling point.
- Note: For high-boiling liquids like δ -undecalactone, distillation under reduced pressure (vacuum distillation) is often employed to prevent decomposition at high temperatures. The observed boiling point will be lower than the atmospheric boiling point and is dependent on the pressure.

Method 2: Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end.
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - The capillary tube is placed in the test tube with the open end downwards.
 - The test tube is attached to the thermometer, and the assembly is placed in the Thiele tube containing a high-boiling liquid (e.g., mineral oil).
 - The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - Heating is stopped, and the apparatus is allowed to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[8]

Determination of Density

Density is the mass of a substance per unit of volume ($D = m/V$).

Method 1: Using a Graduated Cylinder and Balance

This is a straightforward method for determining density.

- Apparatus: A balance and a graduated cylinder.
- Procedure:
 - The mass of the empty, dry graduated cylinder is recorded.
 - A known volume of the liquid (δ -undecalactone) is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The mass of the graduated cylinder containing the liquid is recorded.
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.
 - The density is calculated by dividing the mass of the liquid by its volume.

Method 2: Water Displacement (for solids, but adaptable for immiscible liquids)

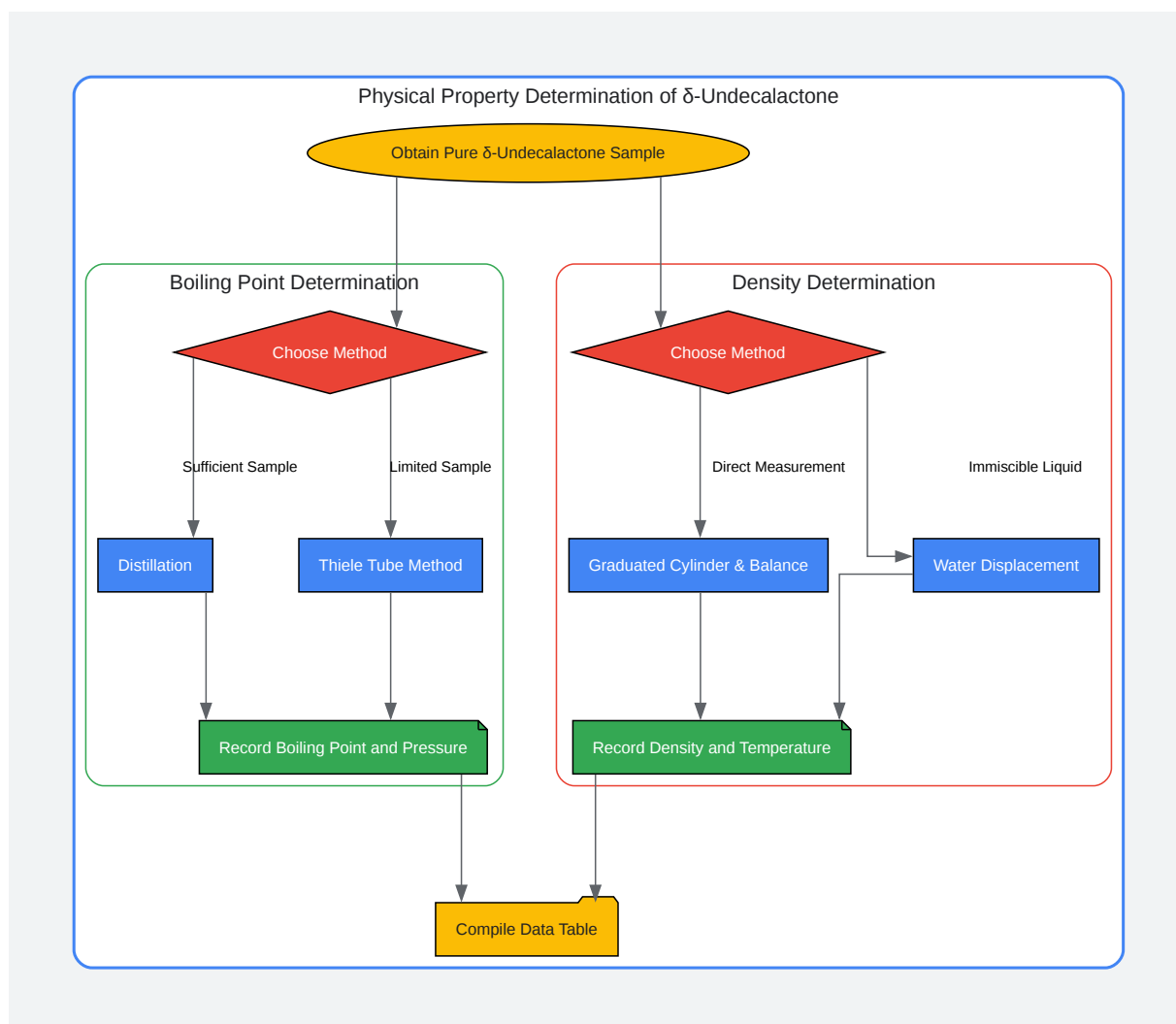
While primarily for solids, the principle can be adapted if δ -undecalactone is immiscible with the displacement liquid. Given that δ -undecalactone is insoluble in water, this method is feasible.^[4]

- Apparatus: A balance, a graduated cylinder, and a displacement liquid (e.g., water).
- Procedure:
 - A known volume of the displacement liquid is placed in the graduated cylinder.
 - A known mass of δ -undecalactone is carefully added to the graduated cylinder.
 - The new volume is recorded. The difference between the initial and final volumes gives the volume of the added δ -undecalactone.

- The density is calculated by dividing the mass of the δ -undecalactone by the volume it displaced.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of δ -undecalactone.



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